

Carzenide Basic Information and Properties

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Carzenide

CAS No.: 138-41-0

Cat. No.: S002764

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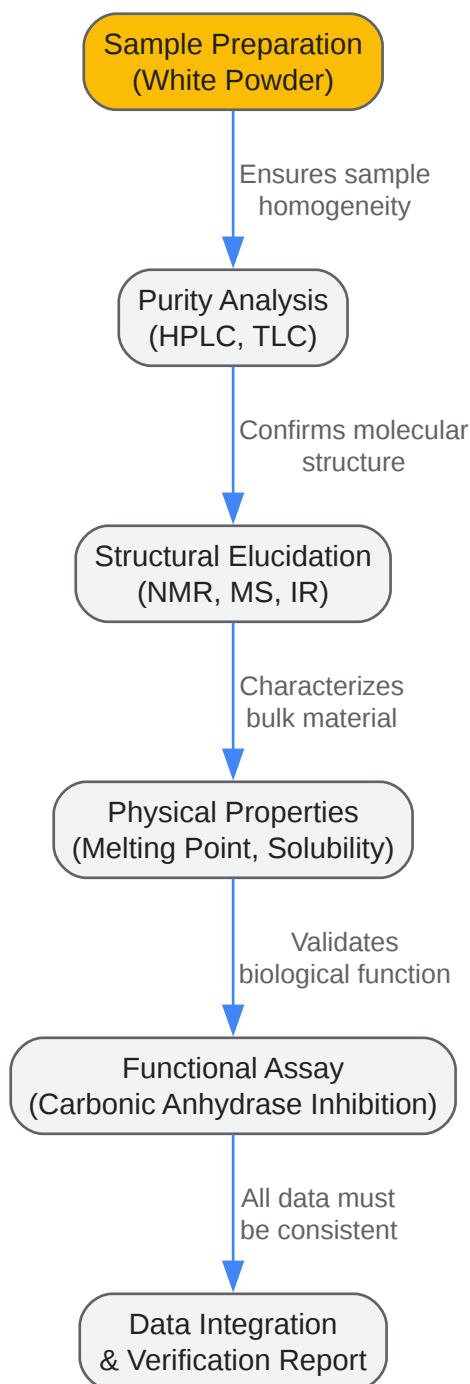
Carzenide (CAS 138-41-0), also known as 4-Sulfamoylbenzoic Acid, is a chemical compound with diuretic properties and acts as a carbonic anhydrase inhibitor [1].

The table below summarizes its basic identity and key chemical properties:

Property	Description
CAS Number	138-41-0 [1]
Molecular Formula	$C_7H_7NO_4S$ [1]
Molecular Weight	201.2 g/mol [1]
Appearance	White powder [1]
Melting Point	285-295 °C [1]
Water Solubility	453 mg/L (at 25 °C) [1]
Primary Applications	Diuretic; Carbonic anhydrase inhibitor; Reagent in synthesis of anticonvulsant agents [1]

Experimental Characterization Workflow

The following diagram outlines a general workflow for characterizing a compound like **Carzenide**, integrating common techniques used for verification in pharmaceutical development.



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General Workflow for Compound Characterization

This workflow suggests a multi-technique approach for a comprehensive analysis [1]:

- **Purity Analysis:** Techniques like High-Performance Liquid Chromatography (HPLC) or Thin-Layer Chromatography (TLC) are first used to confirm the sample's purity.
- **Structural Elucidation:** Spectroscopic methods are employed to confirm the chemical structure. Nuclear Magnetic Resonance (NMR) identifies carbon and hydrogen environments, Mass Spectrometry (MS) confirms molecular weight, and Infrared (IR) spectroscopy identifies functional groups.
- **Physical Property Verification:** Measuring physical constants like melting point and solubility provides a direct comparison against known literature values for the compound [1].
- **Functional Assay:** For a biologically active compound like **Carzenide**, an enzymatic assay (e.g., a stopped-flow CO₂ hydrase assay) is crucial to confirm its activity as a carbonic anhydrase inhibitor [1] [2].

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References

1. Cas 138-41-0, Carzenide [lookchem.com]
2. Benzylaminoethureido-Tailed Benzenesulfonamides [pmc.ncbi.nlm.nih.gov]

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